

Spectroscopic Profile of 2-Butoxypyridine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Butoxypyridine

CAS No.: 27361-16-6

Cat. No.: B1266424

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2-Butoxypyridine**, a heterocyclic aromatic ether. Due to the limited availability of public experimental spectra, this guide presents predicted data based on established spectroscopic principles, alongside detailed experimental protocols for acquiring such data. This document is intended to serve as a valuable resource for the characterization and analysis of this compound in research and development settings.

Predicted Spectroscopic Data

The following tables summarize the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **2-Butoxypyridine**. These predictions are based on the analysis of its chemical structure and comparison with data for analogous compounds.

Table 1: Predicted ¹H NMR Data for **2-Butoxypyridine**

Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment
~8.1-8.2	Doublet of doublets (dd)	1H	H6 (proton on C6)
~7.5-7.6	Triplet of doublets (td)	1H	H4 (proton on C4)
~6.8-6.9	Doublet of doublets (dd)	1H	H3 (proton on C3)
~6.7-6.8	Doublet (d)	1H	H5 (proton on C5)
~4.3-4.4	Triplet (t)	2H	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃
~1.7-1.8	Sextet (s) or Multiplet (m)	2H	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃
~1.4-1.5	Sextet (s) or Multiplet (m)	2H	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃
~0.9-1.0	Triplet (t)	3H	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃

Solvent: CDCl₃. Reference: Tetramethylsilane (TMS) at 0 ppm.

Table 2: Predicted ¹³C NMR Data for **2-Butoxypyridine**

Chemical Shift (δ) (ppm)	Assignment
~164-165	C2 (carbon attached to oxygen)
~147-148	C6
~138-139	C4
~116-117	C5
~110-111	C3
~67-68	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃
~31-32	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃
~19-20	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃
~13-14	-O-CH ₂ -CH ₂ -CH ₂ -CH ₃

Solvent: CDCl₃. Reference: CDCl₃ at 77.16 ppm.

Table 3: Predicted Infrared (IR) Absorption Bands for **2-Butoxypyridine**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3100-3000	Medium	Aromatic C-H stretch
~2960-2850	Strong	Aliphatic C-H stretch
~1600-1580	Strong	C=C and C=N ring stretching
~1470-1430	Strong	C=C and C=N ring stretching
~1250-1200	Strong	Asymmetric C-O-C (aryl ether) stretch
~1050-1020	Medium	Symmetric C-O-C (ether) stretch
~780-740	Strong	C-H out-of-plane bend (ortho-disubstituted pyridine)

Sample state: Neat liquid.

Table 4: Predicted Mass Spectrometry (MS) Fragmentation for **2-Butoxypyridine**

m/z	Ion
151	[M] ⁺ (Molecular Ion)
95	[M - C ₄ H ₈] ⁺ (McLafferty rearrangement)
78	[C ₅ H ₄ N] ⁺ (Pyridyl cation)
57	[C ₄ H ₉] ⁺ (Butyl cation)

Ionization method: Electron Ionization (EI).

Experimental Protocols

The following sections detail the standard methodologies for acquiring the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ¹H and ¹³C NMR spectra for structural elucidation.

Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.

Sample Preparation:

- Weigh approximately 5-10 mg of **2-Butoxypyridine**.[\[1\]](#)
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃).[\[1\]](#)
- Transfer the solution to a clean, dry 5 mm NMR tube.[\[1\]](#)
- Add a small amount of a reference standard, typically tetramethylsilane (TMS), if not already present in the solvent.

^1H NMR Acquisition:

- Tune and shim the probe for the sample.
- Acquire a single-pulse ^1H spectrum.
- Typical parameters include a $30\text{-}45^\circ$ pulse angle, a spectral width of $10\text{-}15$ ppm, a relaxation delay of $1\text{-}2$ seconds, and a sufficient number of scans (e.g., $8\text{-}16$) to achieve a good signal-to-noise ratio.
- Process the data with Fourier transformation, phase correction, and baseline correction.
- Reference the spectrum to the TMS signal at 0 ppm.

^{13}C NMR Acquisition:

- Tune and shim the probe for the ^{13}C frequency.
- Acquire a proton-decoupled ^{13}C spectrum.
- Typical parameters include a $45\text{-}60^\circ$ pulse angle, a spectral width of $200\text{-}220$ ppm, a relaxation delay of $2\text{-}5$ seconds, and a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of ^{13}C .
- Process the data similarly to the ^1H spectrum.
- Reference the spectrum to the solvent peak (e.g., CDCl_3 at 77.16 ppm).

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer.

Sample Preparation (Neat Liquid):

- Ensure the ATR (Attenuated Total Reflectance) crystal or salt plates (e.g., NaCl or KBr) are clean.[\[2\]](#)[\[3\]](#)

- For ATR, place a single drop of **2-Butoxypyridine** directly onto the crystal.^[4]
- For transmission using salt plates, place a drop of the liquid on one plate and carefully place the second plate on top to create a thin film.^{[2][3][5]}

Data Acquisition:

- Record a background spectrum of the empty sample holder (or with clean salt plates/ATR crystal).
- Place the prepared sample in the spectrometer's sample compartment.
- Acquire the sample spectrum over a typical range of 4000-400 cm^{-1} .^[6]
- Co-add a sufficient number of scans (e.g., 16-32) to improve the signal-to-noise ratio.^[6]
- The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Instrumentation: A mass spectrometer, typically coupled with a gas chromatograph (GC-MS) for sample introduction, and equipped with an Electron Ionization (EI) source.^[7]

Sample Preparation:

- Prepare a dilute solution of **2-Butoxypyridine** in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- The concentration should be in the range of 10-100 $\mu\text{g/mL}$.

Data Acquisition (GC-MS with EI):

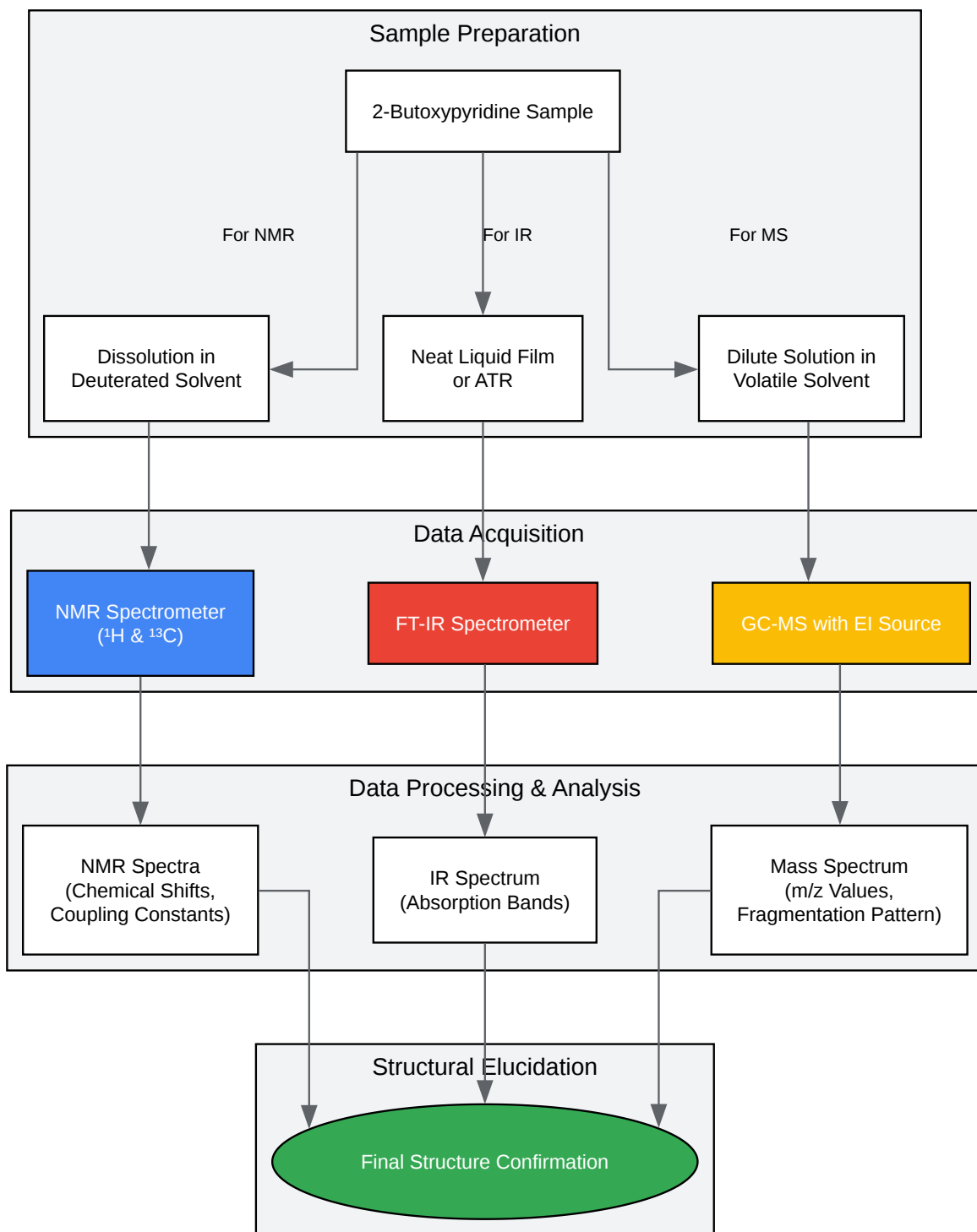
- The sample is injected into the GC, where it is vaporized and separated from the solvent and any impurities.
- The separated compound enters the mass spectrometer's ion source.

- In the EI source, the gaseous molecules are bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation.[8][9][10]
- The resulting positively charged ions (the molecular ion and fragment ions) are accelerated into the mass analyzer.
- The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- A detector records the abundance of each ion, generating a mass spectrum.

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **2-Butoxypyridine**.

General Spectroscopic Analysis Workflow



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General workflow for spectroscopic analysis.

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